

Lrrk2-IN-5: A Technical Guide to its Impact on LRRK2 Kinase Activity

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Compound of Interest

Compound Name: Lrrk2-IN-5

Cat. No.: B12413943

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This technical guide provides an in-depth overview of the effects of **Lrrk2-IN-5** on the kinase activity of Leucine-rich repeat kinase 2 (LRRK2). **Lrrk2-IN-5** is a potent and selective inhibitor of LRRK2, a crucial enzyme implicated in the pathogenesis of Parkinson's disease. This document summarizes key quantitative data, details the experimental methodologies used for its characterization, and visualizes the associated signaling pathways and experimental workflows.

Core Data Summary

Lrrk2-IN-5 demonstrates significant inhibitory activity against both wild-type (WT) LRRK2 and the pathogenic G2019S mutant (GS-LRRK2), with a notable preference for the latter. The compound is orally active and possesses the ability to cross the blood-brain barrier, a critical characteristic for therapeutic candidates targeting neurodegenerative diseases.

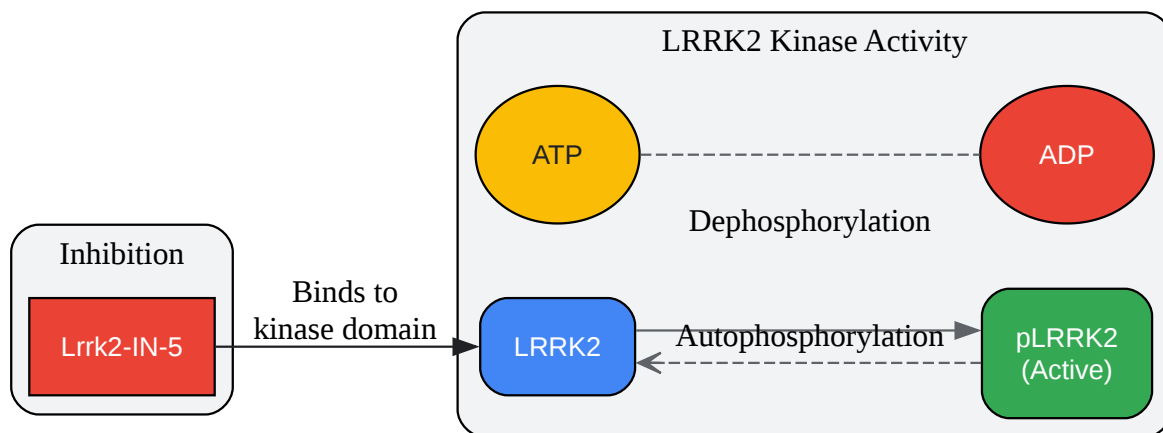
Table 1: In Vitro Inhibitory Activity of Lrrk2-IN-5 against LRRK2

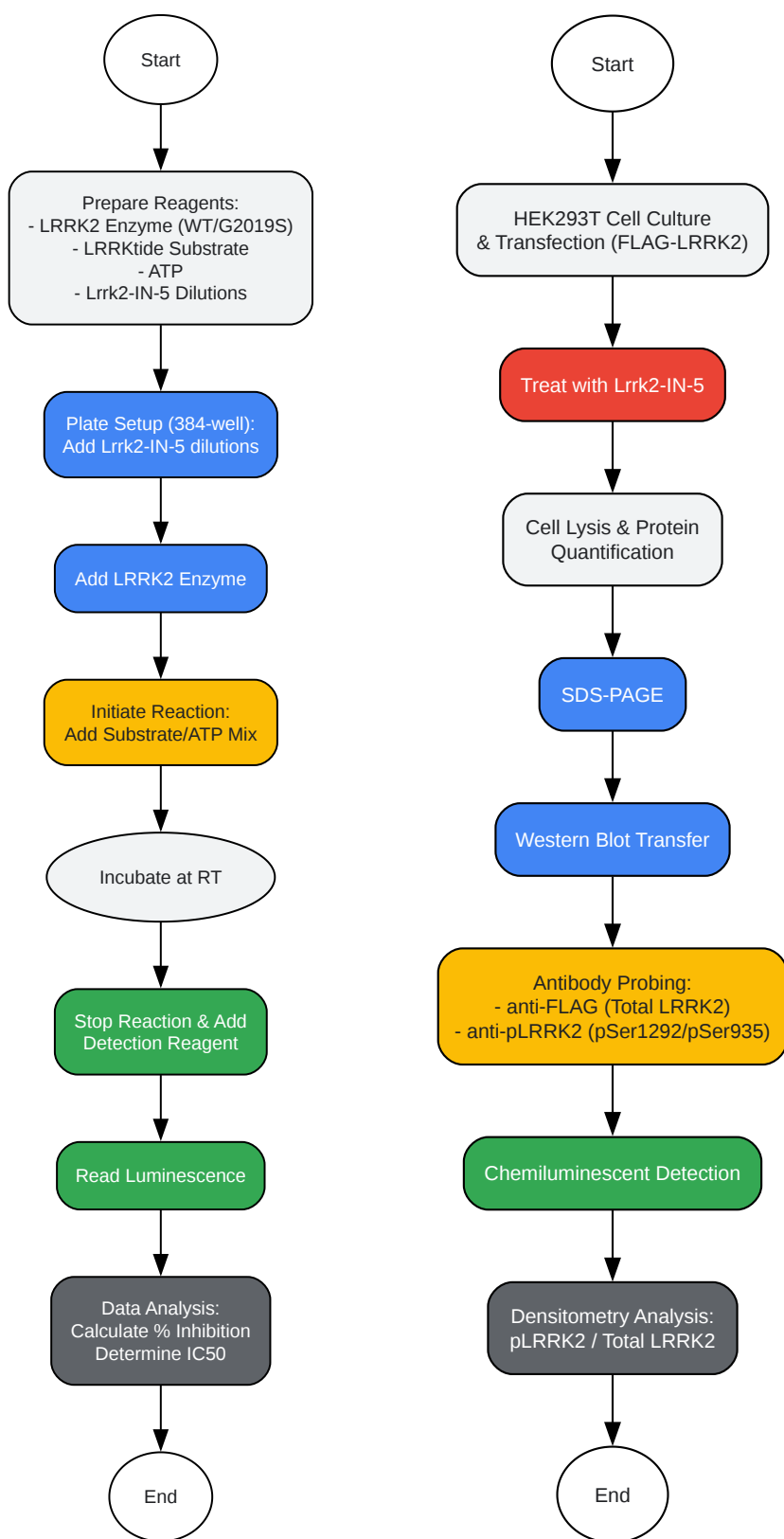
Target Enzyme	IC50 (μM)
LRRK2 (Wild-Type)	16
LRRK2 (G2019S Mutant)	1.2

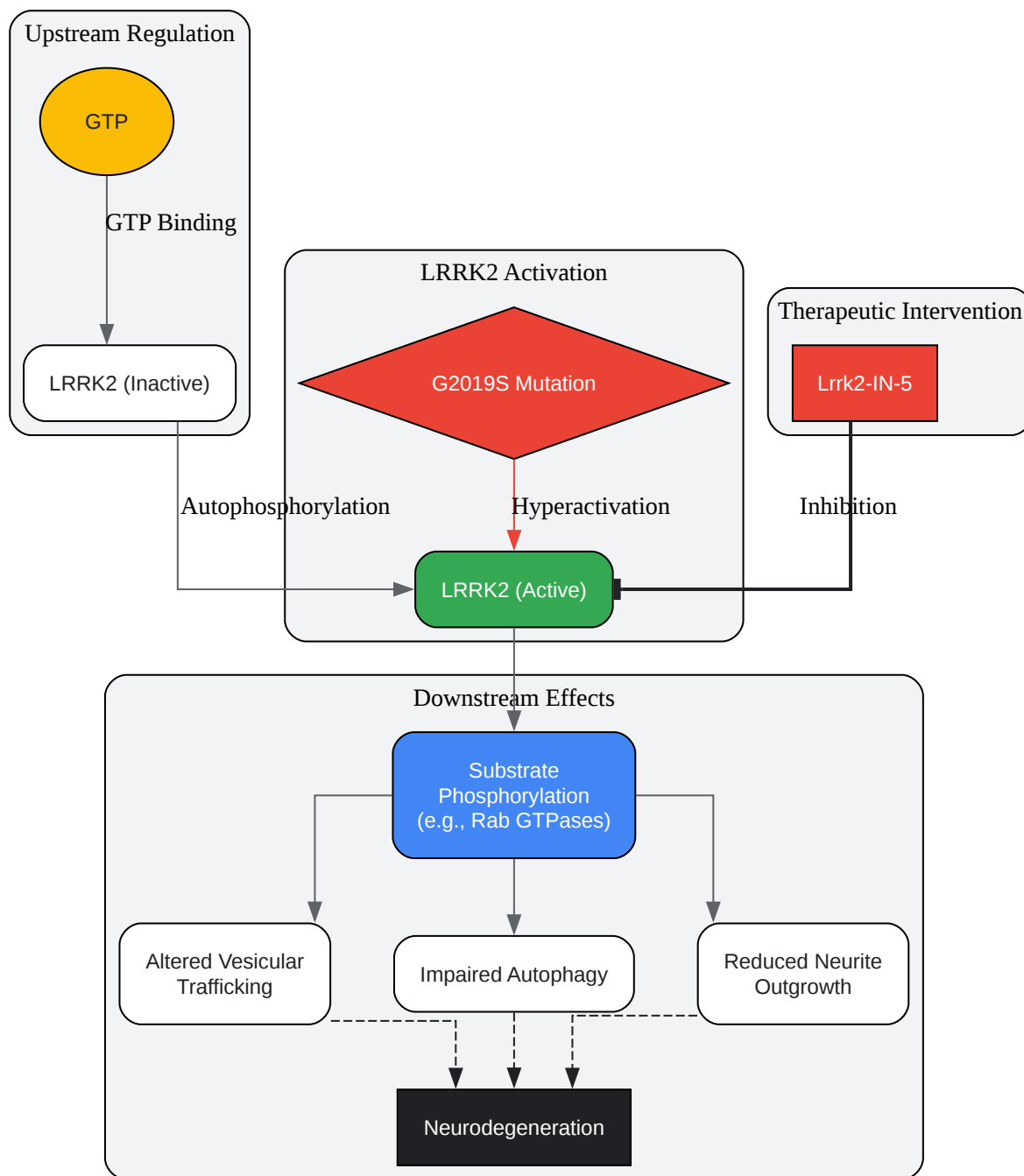
Data sourced from Leśniak et al., 2022.

Mechanism of Action: Inhibition of LRRK2 Autophosphorylation

Lrrk2-IN-5 exerts its inhibitory effect on LRRK2 kinase activity by blocking the autophosphorylation of the enzyme. Specifically, it has been shown to inhibit phosphorylation at key residues, Sergeant 1292 (Ser1292) and Sergeant 925 (Ser925), which are critical for LRRK2 function and signaling.







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